

2,5-Dimethyloctane thermophysical data validation NIST

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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Thermophysical Properties of 2,5-Dimethyloctane

The table below summarizes the fundamental properties of **2,5-dimethyloctane** (C₁₀H₂₂) [1] [2].

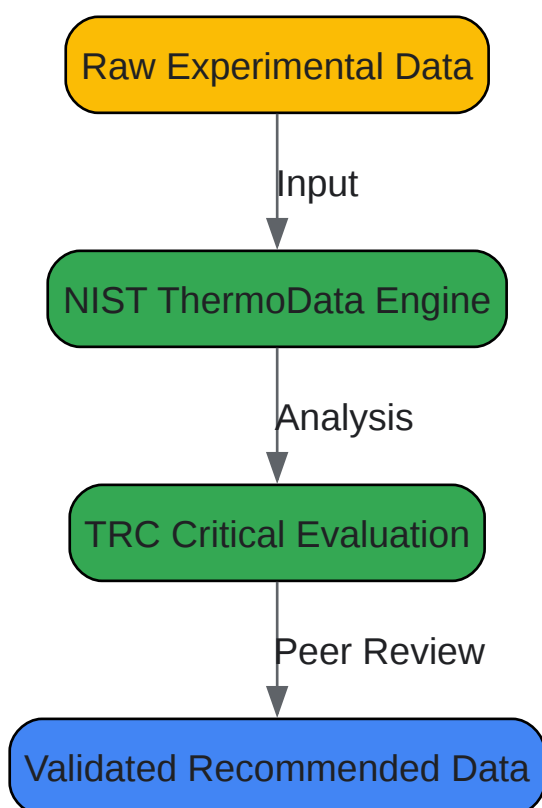
Property	Value	Units	Conditions	Source / Method
Molecular Weight	142.286	g/mol	-	NIST WTT [1]
Normal Boiling Point	429.15 - 430.15	K	-	TRC Data Compilation [2]
Critical Temperature	600.4	K	-	NIST WTT [1]
Critical Pressure	2151.4	kPa	-	NIST WTT [1]
Critical Density	-	-	-	Available in NIST WTT [1]
Enthalpy of Vaporization	49.0	kJ/mol	at 298.15 K	AC (from Reid, 1972) [2]
Liquid Density	0.732	g/cm ³	-	Chemsrc [3]
Flash Point	80.3	°C	-	Chemsrc [3]

Experimental Protocols & Data Validation

The data provided by NIST is backed by specific experimental measurements and rigorous evaluation processes.

- **Boiling Point Measurements:** The reported boiling points are based on multiple independent experimental studies. The values of 430.0 K, 430.15 K, and 429.15 K were determined by **Shuikin and Cherkashin (1957)**, **Kazanskii and Sergienko (1939)**, and **Levene and Marker (1932)**, respectively [2]. The Thermodynamics Research Center (TRC) at NIST has assessed these values and assigned measurement uncertainties [2].
- **Enthalpy of Vaporization:** The standard enthalpy of vaporization ($\Delta_{\text{vap}}H^\circ$) of 49.0 kJ/mol is sourced from **Reid (1972)**, which is a recognized handbook on hydrocarbon properties [2].
- **Comprehensive Data Generation:** The broader set of properties in the NIST WTT (like critical parameters, heat capacity, and viscosity) were generated through **dynamic data analysis** as implemented in the NIST ThermoData Engine software. This represents a critically evaluated approach to data validation [1].

The following diagram illustrates the pathway for data validation used by NIST to ensure the reliability of these thermophysical properties.



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Data Validation Pathway - This workflow shows how experimental data undergoes critical evaluation to become a validated recommendation.

How to Access Complete NIST Data

For in-depth research, the complete and most detailed datasets are available through NIST's subscription-based services [1] [2].

- **NIST Web Thermo Tables (WTT)**: This professional database contains the full suite of critically evaluated data for **2,5-dimethyloctane**, including temperature and pressure-dependent properties for density, enthalpy, entropy, heat capacity, viscosity, and thermal conductivity [1].
- **NIST Subscription Sites**: These sites provide comprehensive data under the NIST Standard Reference Data Program. While they require an annual fee, many academic and research institutions already have subscriptions [2].

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References

1. , 2 - 5 -- Critically Evaluated dimethyloctane Property... Thermophysical [wtt-pro.nist.gov]

2. Octane, 2 , 5 -dimethyl [webbook.nist.gov]

3. , 2 - 5 | CAS#:15869-89-3 | Chemsrvc dimethyloctane [chemsrc.com]

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